

Barium sulfite chemical formula and molar mass

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Barium Sulfite: A Technical Overview

This guide provides an in-depth look at the fundamental chemical properties of **barium sulfite**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

Barium sulfite is an inorganic compound with the chemical formula BaSO₃.[1][2] It exists as a white, odorless solid or crystalline powder.[1][3]

Quantitative Data Summary

The key quantitative properties of **barium sulfite** are summarized in the table below for easy reference.

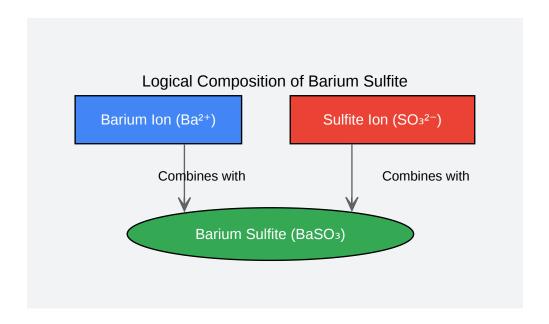
Property	Value	Source
Chemical Formula	BaSO₃	[1][2]
Molar Mass	217.39 g/mol	[4][5][6]
Molecular Formula	BaO₃S	[4]
Density	4.44 g/cm ³	[1]
Solubility in Water	0.0011 g/100 mL	[1]
Monoisotopic Mass	217.862062 g/mol	[3]



The molar mass of **barium sulfite** is calculated from the atomic masses of its constituent elements: barium, sulfur, and oxygen. The calculation is as follows: $(1 \times 137.327) + (1 \times 32.06) + (3 \times 16.0) = 217.387$ g/mol .[7] Slight variations in the reported molar mass exist due to differences in the atomic weight values used.[1][4][7][8]

Logical Relationship of Barium Sulfite Components

The following diagram illustrates the basic composition of **barium sulfite** from its constituent ions.



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